

# Personal protective equipment for handling 9-(3-Bromophenyl)-9H-carbazole

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## Compound of Interest

Compound Name: 9-(3-Bromophenyl)-9H-carbazole

Cat. No.: B595443

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## Essential Safety and Handling Guide for 9-(3-Bromophenyl)-9H-carbazole

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **9-(3-Bromophenyl)-9H-carbazole** (CAS No. 185112-61-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**9-(3-Bromophenyl)-9H-carbazole** is classified as an irritant. The primary hazards are skin, eye, and respiratory irritation. All personnel handling this compound must use the personal protective equipment outlined in the table below.

| Hazard                 | Required PPE  | Specifications & Best Practices  |
|------------------------|---|--|
| Skin Irritation        | Chemical-resistant gloves   | Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use. Remove and dispose of contaminated gloves immediately.   |
| Lab coat/Coveralls     | A buttoned lab coat or coveralls should be worn to protect street clothing and skin from contamination. |  |
| Eye Irritation         | Safety glasses with side shields or Goggles   | Safety glasses with side shields are mandatory at a minimum. In situations with a higher risk of splashing or dust generation, chemical safety goggles should be worn.   |
| Respiratory Irritation | Fume hood or approved respirator  | All handling of the solid compound that may generate dust should be performed in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with a particulate filter is required. |

## Quantitative Data Summary

While specific occupational exposure limits for **9-(3-Bromophenyl)-9H-carbazole** have not been established by OSHA or ACGIH, the following physical and chemical properties are important for safe handling and storage.

| Property          | Value                               | Source    |
|-------------------|-------------------------------------|-----------|
| Molecular Formula | C <sub>18</sub> H <sub>12</sub> BrN | Echemi[1] |
| Molecular Weight  | 322.2 g/mol                         | Echemi[1] |
| Appearance        | White to off-white powder/crystals  | Echemi[1] |
| Melting Point     | 69-70 °C                            | Echemi[1] |
| Boiling Point     | 463 °C                              | Echemi[1] |
| Density           | 1.39 g/cm <sup>3</sup>              | Echemi[1] |

## Experimental Protocols: Safe Handling and Emergency Procedures

### General Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A certified chemical fume hood must be operational. All necessary PPE should be donned.
- Weighing and Transfer: To minimize dust generation, weigh the compound on a tared weigh paper or in a suitable container within the fume hood. Use a spatula for transfers. Avoid scooping or pouring actions that could create airborne dust.
- In Solution: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands with soap and water. Clean all contaminated surfaces.[1][2]

### Emergency First Aid Protocol

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[1] [2] If skin irritation persists, seek medical attention.[1]
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1][2] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.

- In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

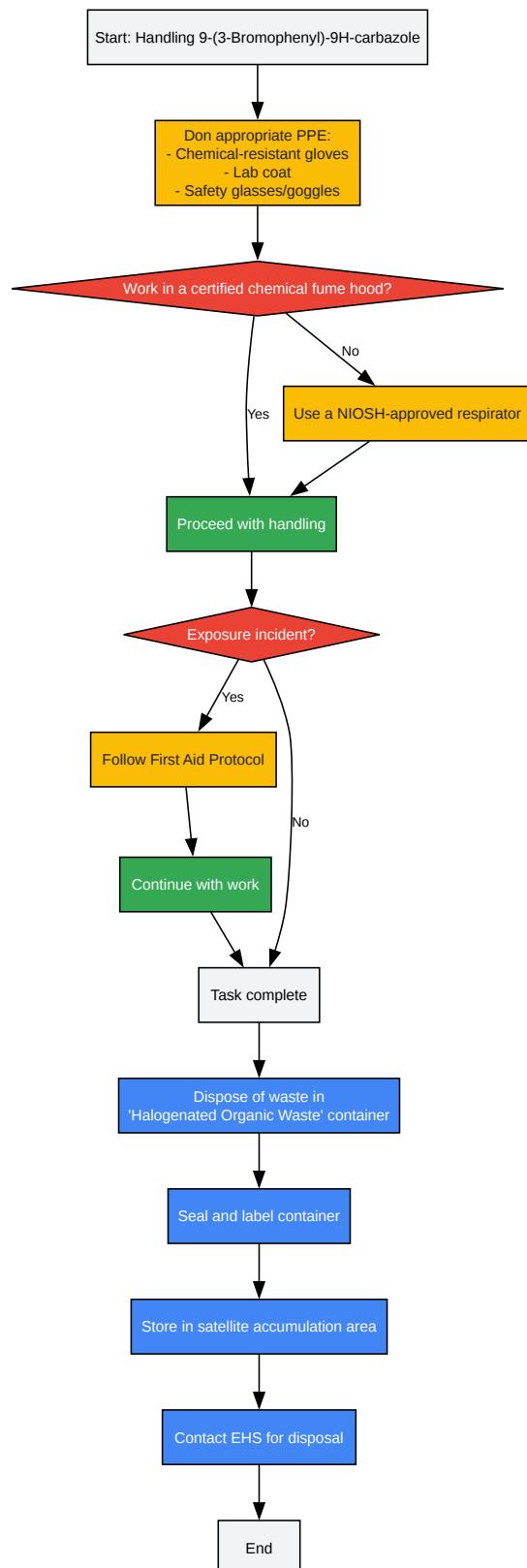
## Disposal Plan

**9-(3-Bromophenyl)-9H-carbazole** is a halogenated organic compound and must be disposed of as hazardous waste. Do not dispose of this chemical in the trash or down the drain.

- Waste Collection: Collect all waste material (including contaminated consumables like gloves and weigh paper) in a clearly labeled, sealed container designated for "Halogenated Organic Waste."
- Labeling: The waste container must be labeled with the full chemical name and the words "Hazardous Waste."
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

## Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedures for the safe handling and disposal of **9-(3-Bromophenyl)-9H-carbazole**.

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## References

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- 2. [canbipharm.com](http://canbipharm.com) [canbipharm.com]
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